Spectroscopic analysis (NMR, IR, MS) of 2-((3,5-Dimethoxyphenyl)amino)ethanol

Author: BenchChem Technical Support Team. **Date**: January 2026

Compound of Interest		
Compound Name:	2-((3,5-Dimethoxyphenyl)amino)ethanol	
Cat. No.:	B3074589	Get Quote

An In-Depth Technical Guide to the Spectroscopic Analysis of **2-((3,5-Dimethoxyphenyl)amino)ethanol**
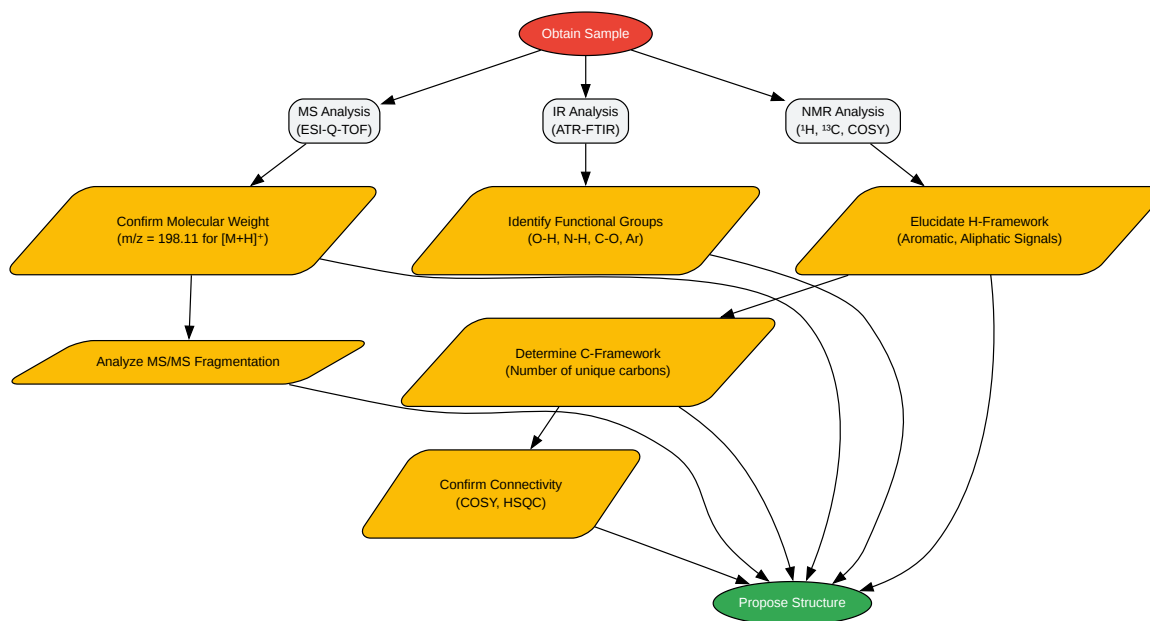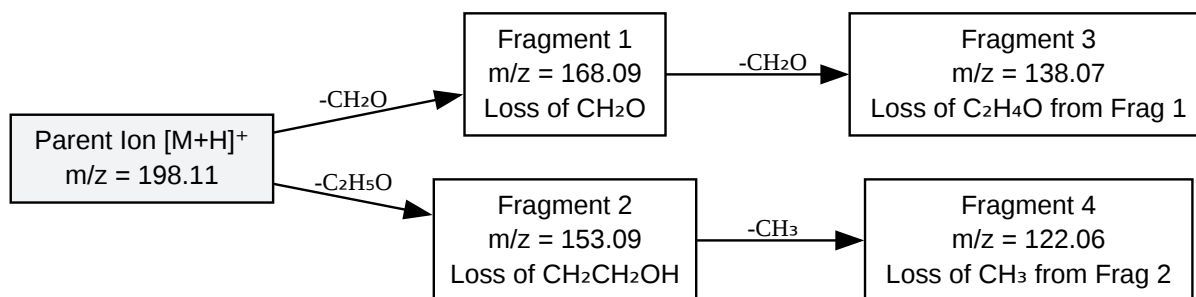
Abstract

This guide provides a comprehensive technical overview of the spectroscopic characterization of **2-((3,5-Dimethoxyphenyl)amino)ethanol**. As experimental spectra for this specific molecule are not readily available in public databases, this document leverages foundational spectroscopic principles and data from analogous structures to present a robust predictive analysis. It is designed for researchers, scientists, and drug development professionals, offering not just data, but a framework for structural elucidation of novel N-aryl ethanolamines. We will detail the predicted Mass Spectrometry (MS), Infrared (IR), and Nuclear Magnetic Resonance (NMR) spectroscopic features, explain the underlying chemical principles, and provide field-proven protocols for data acquisition.

Introduction and Molecular Structure

2-((3,5-Dimethoxyphenyl)amino)ethanol is a substituted phenylethanolamine derivative. This class of compounds is significant in medicinal chemistry and materials science. The molecule's structure, featuring a secondary amine, a primary alcohol, and a symmetrically substituted dimethoxybenzene ring, presents a unique combination of functional groups. Accurate structural confirmation is the bedrock of any chemical research, making a thorough understanding of its spectroscopic signature essential.

The core structure consists of three key regions:

- The 3,5-dimethoxyphenyl group: An aromatic ring with two electron-donating methoxy groups meta to the point of attachment.

- The secondary amine: Linking the aromatic and aliphatic parts of the molecule.

- The ethanol backbone: A two-carbon chain with a terminal primary alcohol.

         Tech Support

Mass Spectrometry Fragmentation

Parent Ion [M+H]$^+$ m/z = 198.11		

Parent Ion [M+H]$^+$ m/z = 198.11 —$-CH_2O$→ **Fragment 1** m/z = 168.09, Loss of CH_2O —$-CH_2O$→ **Fragment 3** m/z = 138.07, Loss of C_2H_4O from Frag 1

Parent Ion [M+H]$^+$ m/z = 198.11 —$-C_2H_5O$→ **Fragment 2** m/z = 153.09, Loss of CH_2CH_2OH —$-CH_3$→ **Fragment 4** m/z = 122.06, Loss of CH_3 from Frag 2

Analytical Workflow

Obtain Sample

- MS Analysis (ESI-Q-TOF)
  - Confirm Molecular Weight (m/z = 198.11 for [M+H]$^+$)
    - Analyze MS/MS Fragmentation
- IR Analysis (ATR-FTIR)
  - Identify Functional Groups (O-H, N-H, C-O, Ar)
- NMR Analysis (^{1}H, ^{13}C, COSY)
  - Elucidate H-Framework (Aromatic, Aliphatic Signals)

Determine C-Framework (Number of unique carbons)

Confirm Connectivity (COSY, HSQC)

Propose Structure

Tech Support

Click to download full resolution via product page

- To cite this document: BenchChem. [Spectroscopic analysis (NMR, IR, MS) of 2-((3,5-Dimethoxyphenyl)amino)ethanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3074589#spectroscopic-analysis-nmr-ir-ms-of-2-3-5-dimethoxyphenyl-amino-ethanol]

Disclaimer & Data Validity:

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com